

Structure-Activity Relationship of 5-Alkoxy Pyrazole Derivatives

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Compound of Interest

Compound Name: *Ethyl 5-butoxy-1H-pyrazole-3-carboxylate*

Cat. No.: *B11805878*

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Executive Summary

5-Alkoxy pyrazoles represent a specialized subclass of the pyrazole heterocycle, distinguished by an oxygen-linked substituent at the 5-position. Unlike their C-substituted counterparts, these compounds sit at the intersection of tautomeric equilibrium and prodrug design.

While the pyrazole ring is ubiquitous in FDA-approved drugs (e.g., Celecoxib, Ruxolitinib), the 5-alkoxy variant is commercially dominant in agrochemistry as a pro-herbicidal scaffold (e.g., Pyrazoxyfen). In medicinal chemistry, the 5-alkoxy group serves two distinct roles:

- **Prodrug Moiety:** Enhancing lipophilicity for membrane permeability before metabolic cleavage to the active 5-hydroxypyrazole.
- **Stable Pharmacophore:** Filling hydrophobic pockets in kinases (e.g., p38 MAPK) or acting as a hydrogen bond acceptor in antimicrobial agents.

This guide analyzes the critical SAR governing these dual roles, the synthetic battle for regioselectivity (O- vs. N-alkylation), and the mechanistic basis of their biological activity.

Chemical Scaffold & Tautomerism

The defining feature of the 5-alkoxy pyrazole scaffold is its derivation from the 5-hydroxypyrazole (pyrazolone) precursor. Understanding the tautomeric landscape is a prerequisite for rational SAR design.

The Tautomeric Triad

The precursor 5-hydroxypyrazole exists in three tautomeric forms. The 5-alkoxy derivative locks the system into the enol ether form (Form C), preventing tautomerization and altering bond vectors.

- Form A (CH-form): 2-pyrazolin-5-one.
- Form B (NH-form): 2-pyrazolin-5-one (lactam-like).
- Form C (OH-form): 5-hydroxypyrazole (aromatic).

SAR Implication: O-alkylation freezes the aromatic sextet (Form C), significantly lowering the pKa of the NH proton (if N1 is unsubstituted) and altering the dipole moment compared to the pyrazolone forms.

The Substitution Vectors

Activity is modulated by substituents at four key positions:

- N1 Position: Controls metabolic stability and solubility. Large aryl groups here often dictate selectivity (e.g., COX-2 vs. COX-1).
- C3 Position: The "steric gatekeeper." Substituents here (Me, t-Bu, Ph) determine access to the active site.
- C4 Position: The electronic tuner. Electron-withdrawing groups (EWG) like -Cl, -NO₂, or -CN at C4 increase the acidity of the N1-H and the lability of the 5-alkoxy group.
- O-5 Position (The Alkoxy Tail): The primary determinant of lipophilicity (LogP) and metabolic liability.

Synthesis: The Regioselectivity Challenge

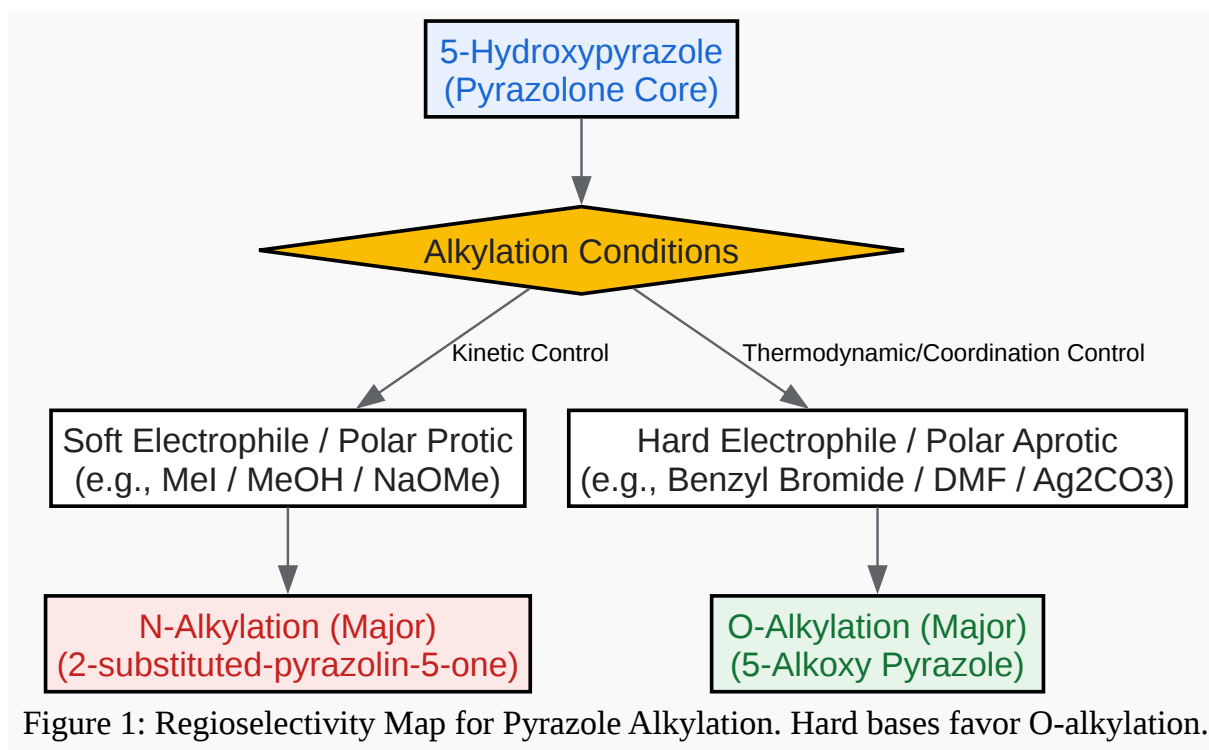
Synthesizing 5-alkoxy pyrazoles is non-trivial due to the ambident nucleophilicity of the pyrazolone anion. Alkylation can occur at O, N, or C.

Protocol: Regioselective O-Alkylation

To favor O-alkylation (5-alkoxy) over N-alkylation (antipyrine-like) or C-alkylation, specific "hard" electrophiles and oxygen-philic conditions are required.

Optimized Workflow:

- Substrate: 1-substituted-3-methyl-5-pyrazolone.
- Base: Silver carbonate () or Cesium carbonate () in DMF (favors O-alkylation via the "hard-soft acid-base" principle).
- Electrophile: Alkyl halides (active) or Sulfonyl chlorides (for sulfonyloxy derivatives like Pyrazolynate).



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SAR Case Study A: Herbicidal Activity (HPPD Inhibitors)

The most commercially successful application of 5-alkoxy pyrazoles is in agriculture.

Mechanism of Action: The Prodrug Strategy

Compounds like Pyrazoxyfen and Pyrazolynate are HPPD (4-Hydroxyphenylpyruvate dioxygenase) inhibitors.

- **The 5-Alkoxy Role:** It is a masking group. The benzoyl-pyrazole core is too polar to penetrate the waxy leaf cuticle efficiently. The 5-alkoxy (or 5-sulfonyloxy) group increases LogP, facilitating uptake.
- **Activation:** Once inside the plant, hydrolysis cleaves the O-R bond, releasing the active 5-hydroxypyrazole.

Quantitative SAR Data

The following table illustrates the potency shift upon metabolic activation.

Compound	Structure Type	Substituent (5-Pos)	Target	IC50 (HPPD)	In Vivo Efficacy
Pyrazoxyfen	Prodrug	-O-CH ₂ -CO-Ph	HPPD	7,500 nM	High (Rice)
Pyrazolynate	Prodrug	-O-SO ₂ -Tolyl	HPPD	52 nM*	High (Rice)
Active Metabolite	Active Drug	-OH	HPPD	13 nM	N/A (Poor uptake)

*Note: Pyrazolynate hydrolyzes rapidly in assay media, hence the lower IC50 compared to Pyrazoxyfen.

Activation Pathway Diagram



Figure 2: Bioactivation pathway of 5-alkoxy pyrazole herbicides.

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[1]

SAR Case Study B: Medicinal Chemistry

In drug discovery, stable 5-alkoxy groups are explored for their ability to engage specific binding pockets.

Antimicrobial Activity

Recent studies (e.g., Scholars Research Library, 2025) highlight 5-alkoxy derivatives as potent antimicrobial agents.

- Key SAR Feature: The 5-alkoxy chain length affects bacterial cell wall permeation.
- Optimal Substitution:
 - C3: Methyl or Trifluoromethyl (electronic stability).
 - C4: Halogenated aryl rings (e.g., 2,4-dichlorophenyl) enhance hydrophobic interactions.
 - O-5: Short chains (Methoxy/Ethoxy) often show higher potency than bulky groups due to steric constraints in the bacterial target site.

Kinase Inhibition (p38 MAPK)

In kinase inhibitors, the pyrazole often acts as the "hinge binder."

- Role of 5-Alkoxy: It can point into the solvent-exposed region or the ribose binding pocket, depending on the binding mode.
- Contrast with 5-Amino: While 5-amino pyrazoles (like those in some p38 inhibitors) form H-bonds via the amine hydrogens, 5-alkoxy derivatives act purely as H-bond acceptors. This is useful for selectivity against kinases that require a donor interaction at that specific locus.

Experimental Protocols

General Synthesis of 5-Alkoxy-1-Arylpyrazoles

Objective: Synthesis of 5-ethoxy-3-methyl-1-phenyl-1H-pyrazole.

- Starting Material: Dissolve 3-methyl-1-phenyl-2-pyrazolin-5-one (10 mmol) in anhydrous DMF (20 mL).
- Base Addition: Add Cesium Carbonate (
, 15 mmol). Stir at room temperature for 30 mins under

- Note:

may lead to N-alkylation mixtures; Cs⁺ favors the "hard" oxygen anion.

- Alkylation: Add Ethyl Iodide (12 mmol) dropwise at 0°C.
- Reaction: Allow to warm to RT and stir for 4–6 hours. Monitor by TLC (R_f of O-alkyl is typically higher than N-alkyl product).
- Workup: Pour into ice water. Extract with Ethyl Acetate.^[1] Wash organic layer with brine.
- Purification: Silica gel chromatography (Hexane:EtOAc 9:1). The O-alkylated product elutes first.

HPPD Inhibition Assay (In Vitro)

- Enzyme Prep: Recombinant *Arabidopsis thaliana* HPPD.
- Substrate: 4-Hydroxyphenylpyruvate (HPPA) + Ascorbate + Fe(II).
- Incubation: Incubate enzyme with test compound (5-alkoxy pyrazole) for 15 mins at 25°C.
 - Critical Step: For prodrugs, pre-incubate with esterase or use the hydrolyzed 5-hydroxy metabolite to measure intrinsic affinity.
- Measurement: Quantify Homogentisic Acid (HGA) formation via HPLC-UV (290 nm) or coupled dioxygen consumption assay.

Future Perspectives

The 5-alkoxy pyrazole scaffold is evolving beyond simple herbicides.

- Scaffold Hopping: Replacing the unstable ester linkage in herbicides with bioisosteres (e.g., 5-difluoromethoxy) to create non-prodrug inhibitors.
- PROTACs: Using the 5-alkoxy position as a vector for linker attachment in protein degraders, exploiting the solvent-exposed nature of this position in many kinase binding modes.

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